

# ATTO 565 Cadaverine: Application Notes and Protocols

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## Compound of Interest

Compound Name: ATTO 565 cadaverine

Cat. No.: B12377854

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This document provides detailed guidelines for the proper storage, handling, and use of **ATTO 565 cadaverine**, a fluorescent label belonging to the rhodamine class of dyes. Adherence to these protocols is crucial for ensuring the stability, performance, and safety of the reagent.

## Product Information

**ATTO 565 cadaverine** is a fluorescent marker characterized by strong absorption, high fluorescence quantum yield, and excellent thermal and photostability.<sup>[1][2][3]</sup> These properties make it highly suitable for sensitive applications such as single-molecule detection, high-resolution microscopy, and fluorescence in-situ hybridization (FISH).<sup>[2][3]</sup> The dye is moderately hydrophilic and is excited most efficiently in the 545 - 575 nm range.<sup>[2][3]</sup>

Table 1: Optical and Physical Properties

Property	Value
Excitation Wavelength ( $\lambda_{\text{abs}}$ )	564 nm[2][3]
Molar Extinction Coefficient ( $\epsilon_{\text{max}}$ )	$1.2 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$ [2][3]
Emission Wavelength ( $\lambda_{\text{fl}}$ )	590 nm[2][3]
Fluorescence Quantum Yield ( $\eta_{\text{fl}}$ )	90%[2][3]
Fluorescence Lifetime ( $\tau_{\text{fl}}$ )	4.0 ns[2][3]
Molecular Weight (MW)	796 g/mol [4]
Form	Powder

## Storage and Handling

Proper storage and handling are critical to maintain the integrity and performance of **ATTO 565 cadaverine**.

Table 2: Storage Conditions

Condition	Recommendation
Upon Receipt	Store at -20°C.[4][5]
Shipping	The product is shipped at ambient temperature in a solvent-free state.[4][5]
Long-term Storage	Store protected from light and moisture at -20°C.[4][5]
Stability	When stored correctly, the product is stable for at least three years.[4][5]
Conjugate Storage	Protein conjugates can be stored at 4°C with 2 mM sodium azide for short-term or frozen in aliquots at -20°C for long-term storage.

Handling Protocol:

- Equilibration: Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation.[4][5]
- Personnel: Handling should be performed by technically qualified personnel experienced with potentially hazardous chemicals.[4]
- Safety Precautions: Consult the Material Safety Data Sheet (MSDS) available on the manufacturer's website for complete safety information.[3][4][5]

## Solution Preparation

**ATTO 565 cadaverine** is soluble in polar organic solvents.

Table 3: Recommended Solvents

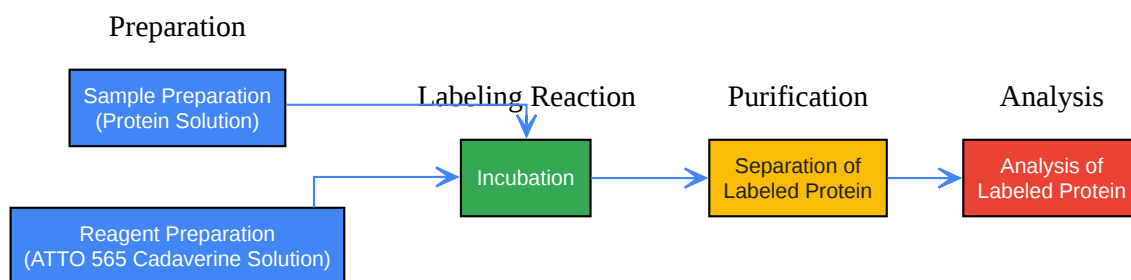
Solvent	Notes
Dimethylformamide (DMF)	Anhydrous and amine-free DMF should be used.[4][5]
Dimethylsulfoxide (DMSO)	Anhydrous and amine-free DMSO should be used.[4][5]
Acetonitrile	A suitable polar solvent.[4][5]

### Protocol for Reconstitution:

- Bring the vial of **ATTO 565 cadaverine** to room temperature.
- Add the desired volume of anhydrous, amine-free DMF or DMSO to the vial to create a stock solution.
- Vortex briefly to ensure the dye is fully dissolved.
- Solutions may have limited stability depending on the solvent quality; it is recommended to prepare fresh solutions for labeling reactions.[5]

## General Experimental Workflow

**ATTO 565 cadaverine** can be used as a fluorescent amine donor substrate for transglutaminases, enabling the labeling of proteins.[4] The following diagram illustrates a general workflow for a protein labeling experiment.



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Caption: General workflow for protein labeling with **ATTO 565 cadaverine**.

## Safety and Disposal

Users should always refer to the Material Safety Data Sheet (MSDS) for detailed information on safety and handling. Dispose of the reagent and any contaminated materials in accordance with local, state, and federal regulations.

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